

5-bromo-N,N-diethyl-2-methoxybenzenesulfonamide melting point and boiling point

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An In-Depth Technical Guide to the Physicochemical Properties of 5-bromo-N,N-diethyl-2-methoxybenzenesulfonamide

This guide provides a comprehensive overview of the key physicochemical properties of **5-bromo-N,N-diethyl-2-methoxybenzenesulfonamide**, with a focus on its melting and boiling points. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the available data for this compound and provides standardized experimental protocols for its characterization.

Physicochemical Data Summary

5-bromo-N,N-diethyl-2-methoxybenzenesulfonamide is a chemical intermediate with applications in pharmaceutical and chemical synthesis.^[1] It presents as a white to off-white crystalline powder.^[1] Key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Melting Point	86-94°C	[1][2]
Boiling Point	409.5 ± 55.0°C at 760 mmHg	[2]
Molecular Formula	C11H16BrNO3S	[1][2]
Molecular Weight	322.219 g/mol	[2]
Density	1.4 - 1.45 g/cm ³	[1][2]
Appearance	White to off-white crystalline powder	[1]
Solubility	Slightly soluble in water; soluble in DMSO and DMF	[1]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the melting and boiling points of a solid compound such as **5-bromo-N,N-diethyl-2-methoxybenzenesulfonamide**.

Melting Point Determination (Capillary Method)

This protocol describes the standard procedure for determining the melting point range of a solid crystalline substance using a capillary melting point apparatus.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **5-bromo-N,N-diethyl-2-methoxybenzenesulfonamide**
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** Ensure the sample is a fine, dry powder. If necessary, gently grind the crystals in a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powder to pack a small amount of the sample into the tube. The sample should be tightly packed to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.
- **Heating:**
 - If the approximate melting point is known, rapidly heat the apparatus to about 15-20°C below the expected melting point.
 - Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.
- **Observation and Recording:**
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).
 - The recorded melting point should be reported as a range.

Boiling Point Determination (Microscale Method)

This protocol outlines a common microscale method for determining the boiling point of a liquid or a high-boiling point solid that can be melted.

Apparatus and Materials:

- Small test tube (e.g., 10 x 75 mm)

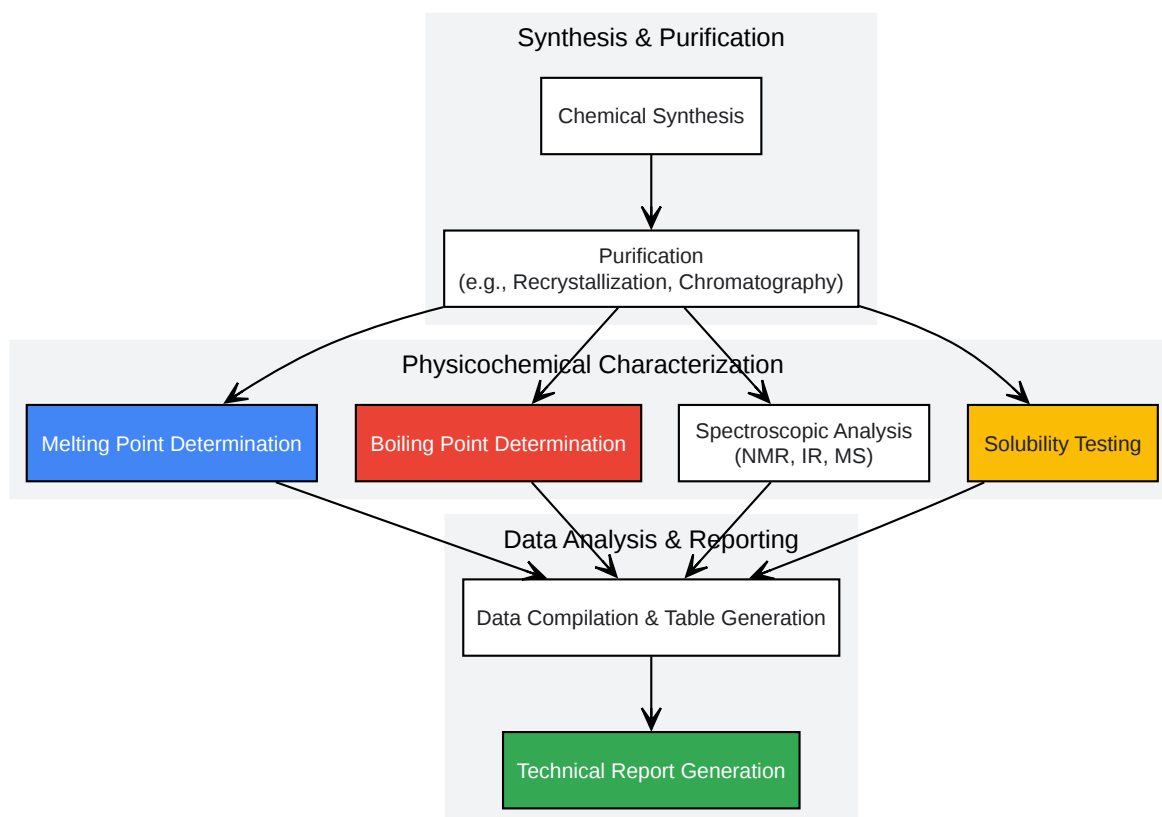
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Sample of **5-bromo-N,N-diethyl-2-methoxybenzenesulfonamide**

Procedure:

- Sample Preparation: Place a small amount of the sample into the small test tube. If the sample is solid, it should be melted by gentle heating.
- Assembly:
 - Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
 - Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating:
 - Immerse the assembly into a heating bath (e.g., mineral oil).
 - Heat the bath gradually. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Observation and Recording:
 - Continue heating until a steady and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the substance is equal to the atmospheric pressure.
 - Turn off the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube. Record this temperature.

Workflow Visualization

The following diagram illustrates a generalized workflow for the physicochemical characterization of a chemical compound, from initial synthesis to final data analysis.



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Caption: Workflow for Compound Characterization.

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